

# A Comprehensive Spectroscopic Guide to 4-(Dimethoxymethyl)piperidine

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## Compound of Interest

Compound Name: 4-(Dimethoxymethyl)piperidine

Cat. No.: B3048966

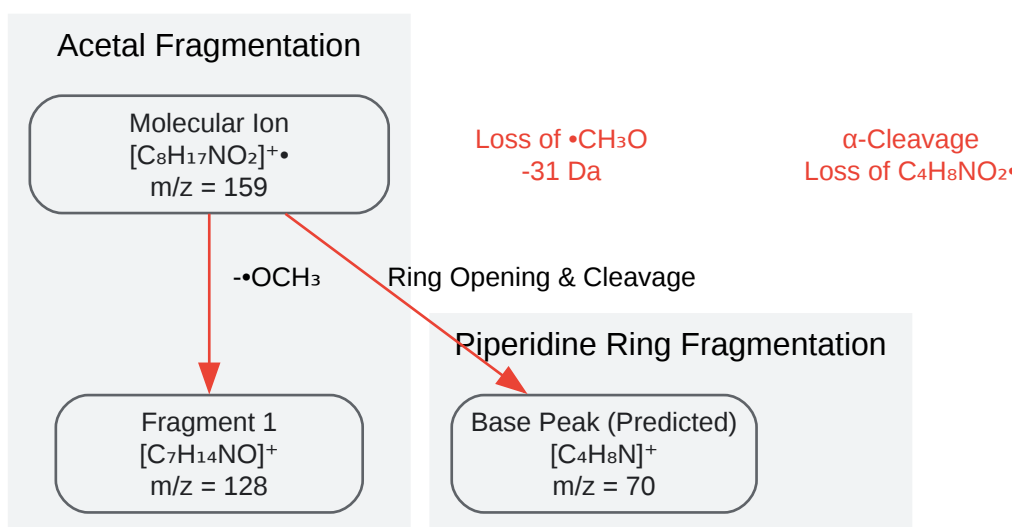
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## Abstract

**4-(Dimethoxymethyl)piperidine** is a valuable heterocyclic building block in medicinal chemistry and synthetic organic chemistry.[1][2] Its structure, featuring a piperidine scaffold and a protected aldehyde in the form of a dimethyl acetal, offers versatile handles for further chemical modification. Accurate structural confirmation and purity assessment are paramount for its effective use in complex synthetic pathways. This technical guide provides a detailed analysis of the expected spectroscopic signature of **4-(Dimethoxymethyl)piperidine** using Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The interpretations are grounded in fundamental spectroscopic principles and data from analogous structures, offering a robust framework for the characterization of this compound.

## Molecular Structure and Spectroscopic Overview

The key to interpreting the spectroscopic data of **4-(Dimethoxymethyl)piperidine** lies in understanding its constituent parts: the saturated piperidine ring and the dimethoxymethyl (acetal) group at the C4 position. The piperidine ring provides a flexible aliphatic framework, while the acetal group introduces unique spectroscopic markers.



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## Sources

- 1. 4-(Dimethoxymethyl)piperidine | C<sub>8</sub>H<sub>17</sub>NO<sub>2</sub> | CID 18678521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis and structure-activity relationships of acetylcholinesterase inhibitors: 1-benzyl-4-[(5,6-dimethoxy-1-oxoindan-2-yl)methyl]piperidine hydrochloride and related compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
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